

Comparative Analysis of CMPD101 Selectivity Against ROCK and PKC

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Compound of Interest

Compound Name: *CMPD101*

Cat. No.: *B12391602*

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This guide provides an objective comparison of the inhibitor **CMPD101**'s performance against Rho-associated coiled-coil kinase (ROCK) and Protein Kinase C (PKC), with a primary focus on its selectivity profile. The information is intended for researchers, scientists, and professionals in the field of drug development.

CMPD101 is a potent, membrane-permeable small-molecule inhibitor primarily targeting G protein-coupled receptor kinase 2 (GRK2) and GRK3.^{[1][2][3]} Its efficacy against these primary targets has positioned it as a valuable tool in studies related to conditions like heart failure.^{[1][2]} However, understanding its selectivity against other kinases, such as ROCK and PKC, is crucial for accurately interpreting experimental results and predicting potential off-target effects.

Quantitative Data Summary

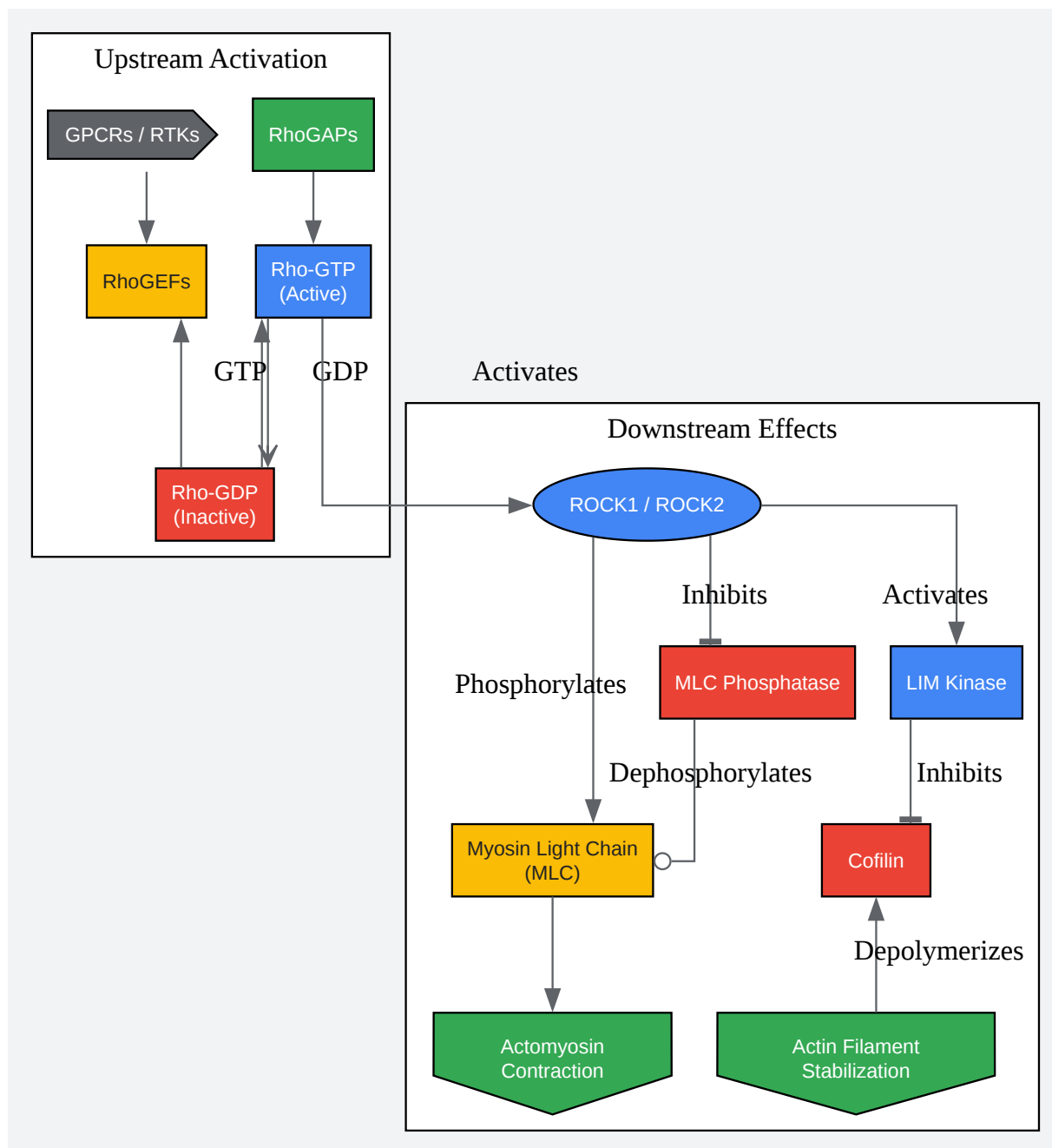
The inhibitory activity of **CMPD101** against its primary targets (GRK2, GRK3) and its off-target activity against ROCK-2 and PKC α are summarized below. The data is presented as IC₅₀ values, which represent the concentration of the inhibitor required to reduce the activity of the enzyme by 50%. Lower IC₅₀ values indicate greater potency.

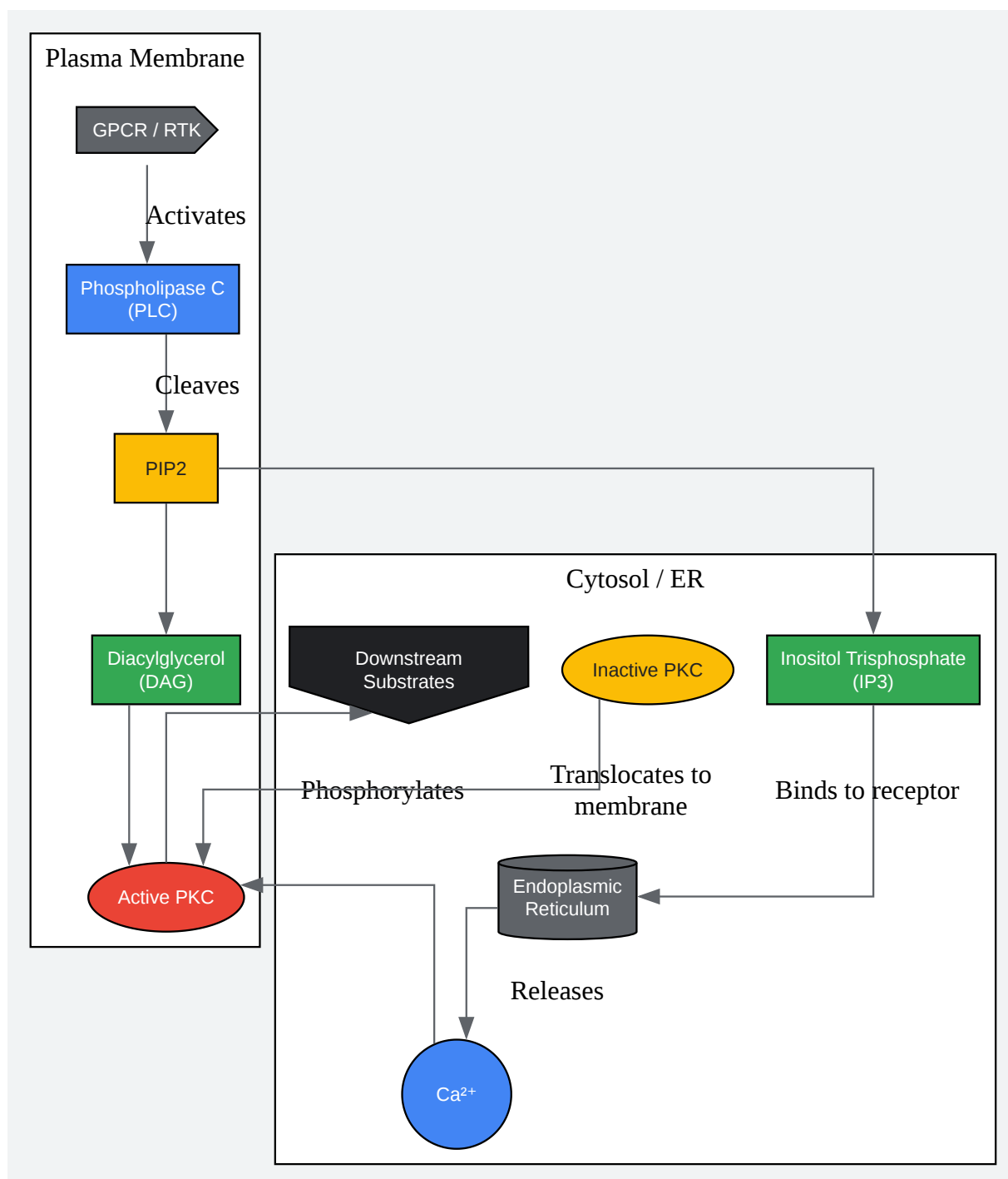
Target Kinase	CMPD101 IC50	Primary Target?
GRK3	5.4 nM	Yes
GRK2	18 nM	Yes
ROCK-2	1.4 μ M	No
GRK5	2.3 μ M	No
GRK1	3.1 μ M	No
PKC α	8.1 μ M	No

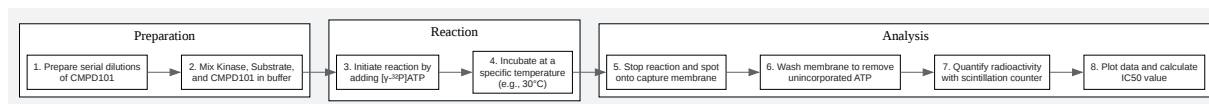
Data sourced from references[1][2][4]. Note that IC50 values can vary based on experimental assay conditions.[5][6]

Signaling Pathways

To contextualize the function of these kinases, the following diagrams illustrate their respective signaling pathways.







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